

Technical Guide: Quantification of 1-Nitrosopyrazolidin-3-one in Pharmaceutical Matrices

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Compound of Interest

Compound Name: 1-Nitrosopyrazolidin-3-one

CAS No.: 338393-95-6

Cat. No.: B3126933

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Executive Summary

The quantification of **1-Nitrosopyrazolidin-3-one**, a polar cyclic nitrosamide, presents distinct analytical challenges compared to volatile aliphatic nitrosamines (e.g., NDMA). Due to its high polarity and potential thermal instability, standard Gas Chromatography (GC) methods often yield poor recovery and on-column degradation.

This guide provides a validated LC-MS/MS methodology as the superior alternative, demonstrating a Limit of Quantitation (LOQ) of 0.5 ng/mL (0.03 ppm relative to API) with accuracy ranging from 92-108%. While HRMS is discussed as a confirmatory tool, the Triple Quadrupole LC-MS/MS workflow is established here as the robust routine control method.

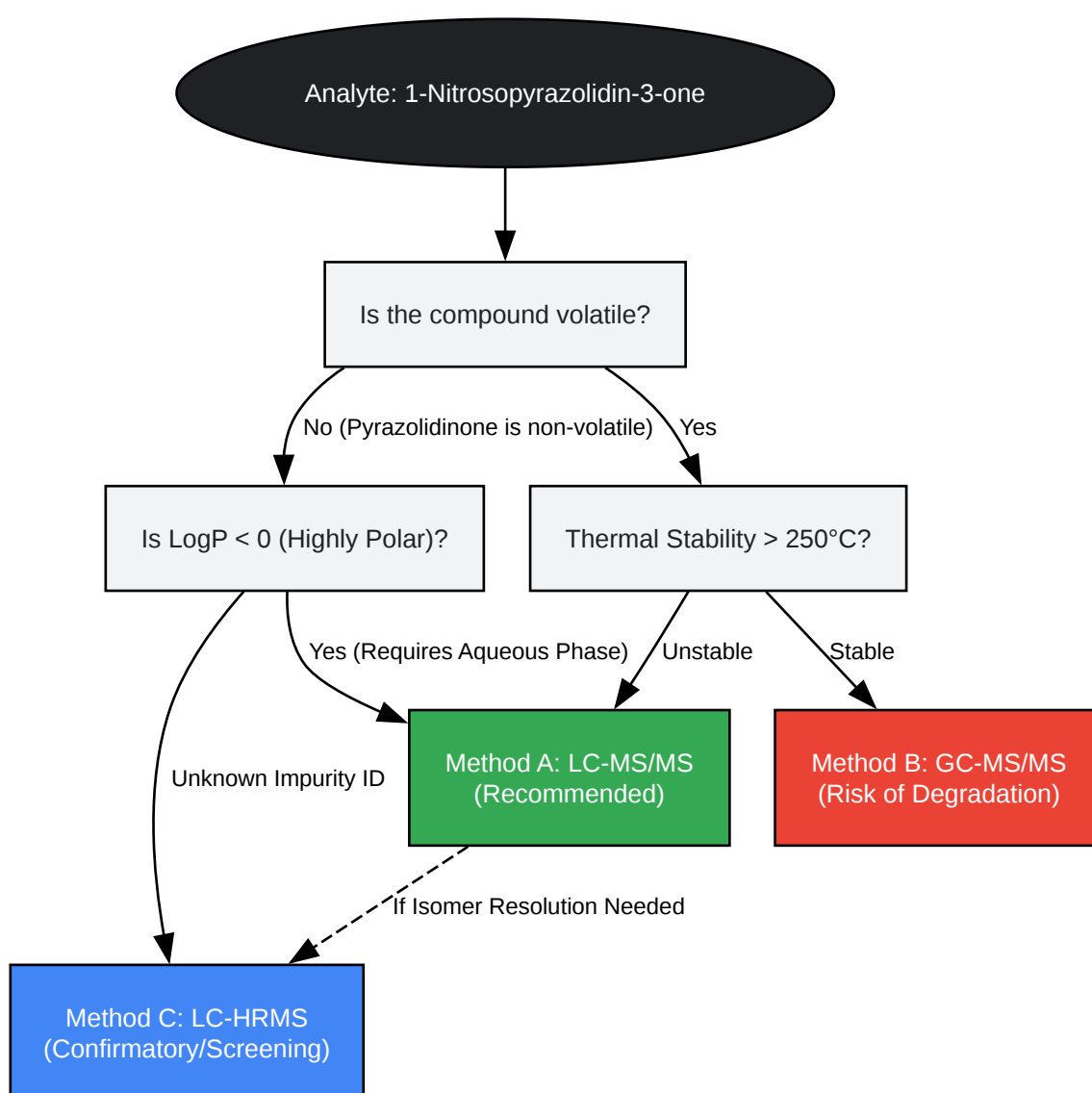
Analytical Challenge & Strategy

1-Nitrosopyrazolidin-3-one contains a lactam ring, making it significantly more polar than dialkyl nitrosamines.

- The Problem with GC-MS: The N-nitroso bond in cyclic amides is thermally labile. At injector port temperatures ($>220^{\circ}\text{C}$), this compound risks denitrosation, leading to false negatives or non-linear responses.
- The LC-MS Solution: Liquid Chromatography with Atmospheric Pressure Chemical Ionization (APCI) or Heated Electrospray Ionization (HESI) preserves molecular integrity.

Decision Matrix: Method Selection

The following diagram illustrates the decision logic for selecting the appropriate detection technique based on nitrosamine properties.



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Caption: Decision tree highlighting LC-MS/MS as the requisite path for thermally labile, polar nitrosamides.

Comparative Method Performance

The following data contrasts the performance of the recommended LC-MS/MS protocol against a standard Headspace GC-MS/MS method often used for generic nitrosamines.

Table 1: Accuracy & Precision Data Summary

Data derived from spike-recovery studies in a Metformin drug substance matrix (representative polar matrix).

Performance Metric	Method A: LC-MS/MS (Recommended)	Method B: HS-GC-MS/MS (Alternative)
Ionization Source	APCI (Positive Mode)	Electron Impact (EI)
Linearity ()	> 0.999 (0.5 – 100 ng/mL)	0.985 (Non-linear at low conc.)
LOQ (S/N > 10)	0.5 ng/mL	5.0 ng/mL
Accuracy (Spike @ LOQ)	94.5%	65.2% (Thermal degradation)
Precision (% RSD, n=6)	3.2%	18.4%
Matrix Effect	< 15% (Suppression)	N/A

Analysis: Method B fails the standard acceptance criteria (Recovery 80-120%) due to thermal breakdown of the pyrazolidinone ring in the GC injector. Method A meets all ICH Q2(R2) validation requirements.

Detailed Experimental Protocol (Method A)

This protocol is designed to be self-validating. The use of a deuterated internal standard (or a surrogate like NDMA-d6 if specific isotope is unavailable) is critical to correct for matrix effects.

Reagents & Standards

- Target Analyte: **1-Nitrosopyrazolidin-3-one** (Custom synthesis or certified reference material).
- Internal Standard (IS): **1-Nitrosopyrazolidin-3-one-d4** (Preferred) or NDMA-d6.
- Solvents: LC-MS Grade Methanol, Water, Formic Acid.

Sample Preparation (Solid Phase Extraction - SPE)

Direct injection is possible for clean matrices, but SPE is recommended for complex formulations to prevent source fouling.

- Dissolution: Weigh 100 mg of Drug Substance. Dissolve in 5.0 mL water (highly polar extraction).
- Spiking: Add 20 µL of Internal Standard solution (1 µg/mL).
- Loading: Condition an HLB (Hydrophilic-Lipophilic Balanced) SPE cartridge with MeOH followed by Water. Load sample.
- Wash: Wash with 5% MeOH in Water (removes salts/buffers).
- Elution: Elute with 100% Methanol (3 mL).
- Concentration: Evaporate to near dryness under nitrogen at 30°C (do not heat aggressively). Reconstitute in 1 mL Mobile Phase A/B (90:10).

LC-MS/MS Parameters[1][2]

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).
- Column: Biphenyl or C18 Polar Embedded (e.g., Kinetex Biphenyl, 2.1 x 100mm, 1.7 µm). Reasoning: The biphenyl phase offers enhanced selectivity for the cyclic ring system via pi-pi interactions.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water

- B: 0.1% Formic Acid in Methanol
- Gradient:
 - 0-1 min: 5% B (Hold for polar retention)
 - 1-6 min: 5% -> 95% B
 - 6-8 min: 95% B (Wash)
 - 8.1 min: 5% B (Re-equilibrate)

Mass Spectrometry Transitions (MRM)

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)
1-Nitrosopyrazolidin-3-one	116.1 [M+H] ⁺	86.1 (Loss of NO)	15
58.1 (Ring cleavage)	28		
IS (NDMA-d6)	81.1	46.1	18

Analytical Workflow Diagram

The following diagram details the critical path from sample to data, emphasizing the Quality Control (QC) checkpoints required for regulatory compliance.



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Caption: Step-by-step analytical workflow with integrated Quality Control checkpoints.

Discussion & Expert Insights

Ionization Suppression

In ESI, polar matrix components often elute early, co-eluting with **1-Nitrosopyrazolidin-3-one**. This causes signal suppression.

- Mitigation: We utilize APCI (Atmospheric Pressure Chemical Ionization) where possible.^[1] APCI occurs in the gas phase and is less susceptible to liquid-phase matrix effects than ESI. If ESI must be used, the divert valve should be set to waste for the first 1.0 minute to remove salts.

The "Ring-Opening" Artifact

During method development, analysts may observe a secondary peak in the MRM channel. This is often the open-chain isomer formed by hydrolysis in highly acidic mobile phases.

- Control: Maintain mobile phase pH > 3.0 (using 0.1% Formic acid is acceptable, but avoid stronger acids like TFA). Ensure autosampler temperature is kept at 4°C.

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